

"Choline fluoride" CAS number and molecular structure

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Compound of Interest

Compound Name: Choline fluoride

Cat. No.: B3052861

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An In-depth Technical Guide on Choline Fluoride

This technical guide provides a detailed overview of **choline fluoride**, focusing on its chemical identity, molecular structure, and synthesis. The information is intended for researchers, scientists, and professionals in drug development and chemical research.

Chemical Identification and Properties

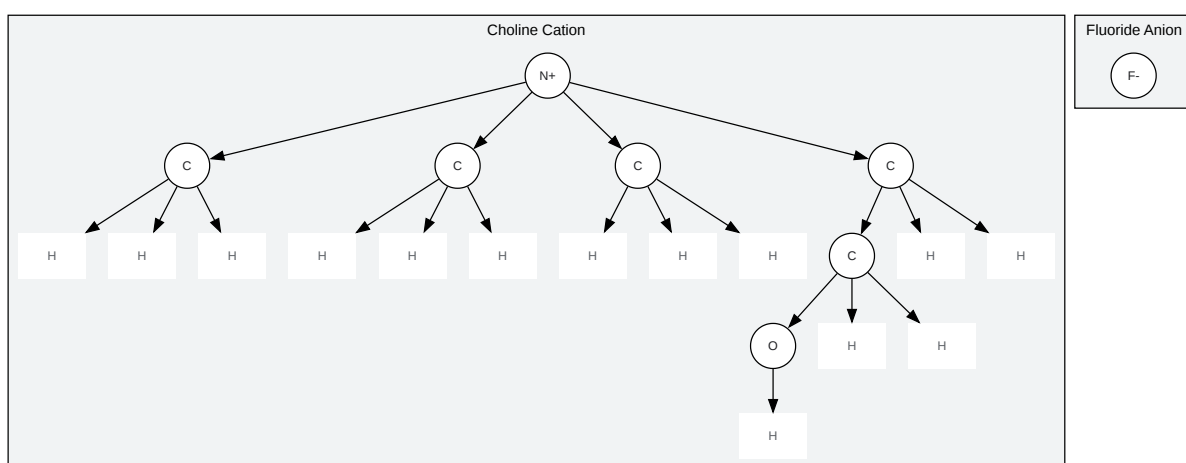
Choline fluoride is a quaternary ammonium salt consisting of a choline cation and a fluoride anion.^{[1][2]} It has garnered interest for its potential applications in various fields, including the formation of deep eutectic solvents.^{[3][4]}

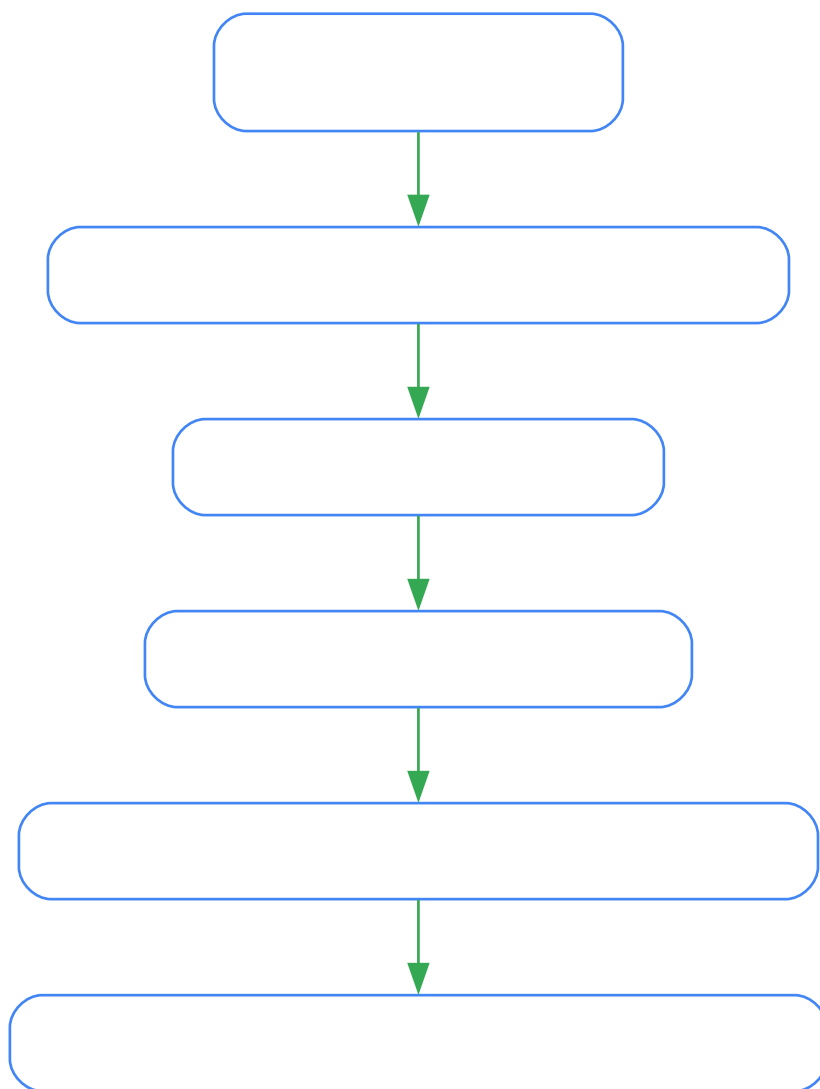
Below is a summary of its key identifiers and properties.

Identifier	Value	Reference
CAS Number	4696-35-9	[1] [3] [4]
Molecular Formula	C5H14FNO	[1] [3]
Molecular Weight	123.17 g/mol	[1] [3] [4]
IUPAC Name	2-hydroxyethyl(trimethyl)azanium ;fluoride	[1] [3]
SMILES	C--INVALID-LINK--(C)CCO.[F-]	[1] [3]
InChI Key	FHCUSSBEGLCCHQ- UHFFFAOYSA-M	[1] [3] [4]

Molecular Structure

The molecular structure of **choline fluoride** is characterized by the choline cation, which features a tetrahedral geometry around the central nitrogen atom, and the fluoride anion.[\[1\]](#)[\[2\]](#) The electrostatic attraction between the positively charged choline and the negatively charged fluoride ion defines its ionic nature.[\[1\]](#)





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References

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- To cite this document: BenchChem. ["Choline fluoride" CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3052861#choline-fluoride-cas-number-and-molecular-structure]

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